

alpha-santalene odor profile woody scent characteristics

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: (+)-alpha-Santalene

Cat. No.: S647616

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Chemical and Odor Profile of Alpha-Santalene

The table below summarizes the core technical data for alpha-santalene:

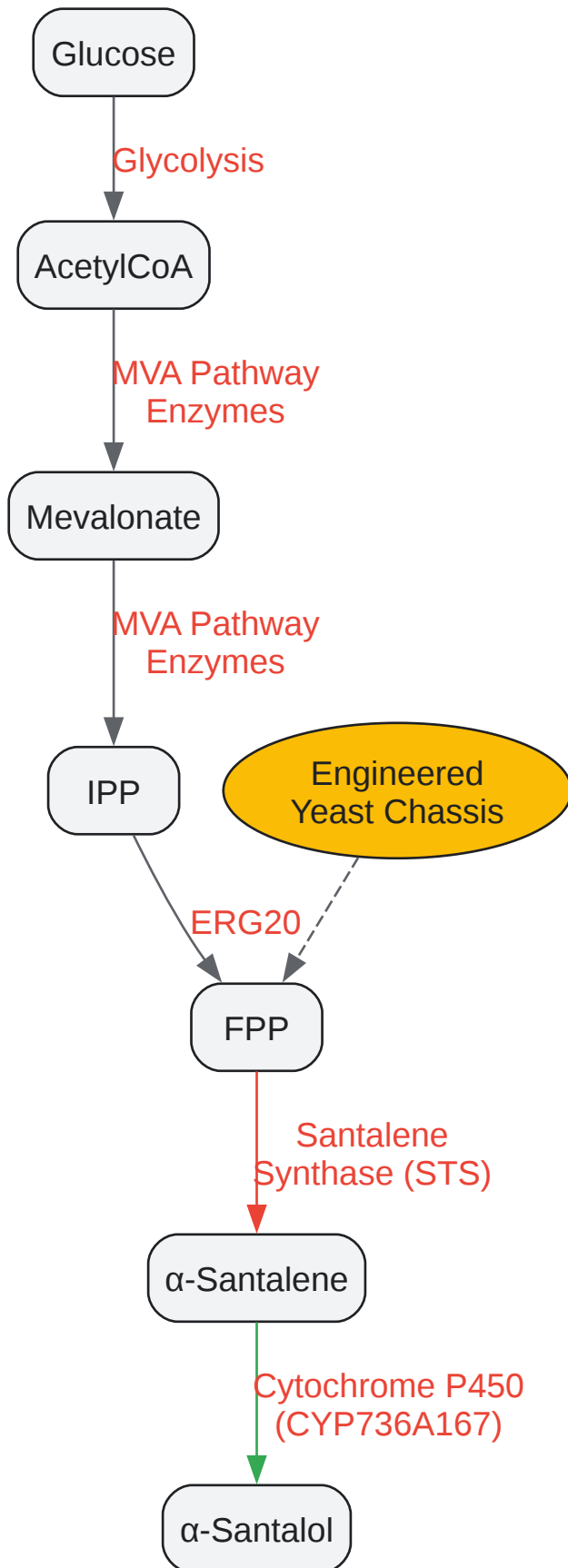
Property	Description / Value
CAS Number	512-61-8 [1] [2] [3]
Molecular Formula	C ₁₅ H ₂₄ [1] [2] [3]
Molecular Weight	204.35 g/mol [1] [2] [3]
Chemical Structure	1,7-dimethyl-7-(4-methylpent-3-enyl)tricyclo[2.2.1.0 ²⁶]heptane [2] [4]
XLogP3	5.2 (indicating high hydrophobicity) [1] [3]
Boiling Point	~247-248 °C @ 760 mmHg [1] / ~266 °C (est.) [3]
Odor Type	Woody, Sandalwood [1] [3]

Property	Description / Value
Odor Description	At 100%, the odor is described as woody [1]. AI-based profiling further breaks this down as woody (85.2%), sweet (48.4%), sandalwood (44.4%), and balsamic (42.7%) [3].

Biosynthesis and Metabolic Engineering

Alpha-santalene is a sesquiterpenoid, meaning it is built from three isoprene (C₅) units. Its biosynthesis occurs via the **mevalonate (MVA) pathway** in the plant cytosol [5]. The key step is the cyclization of the linear, 15-carbon precursor **farnesyl diphosphate (FPP)**, which is catalyzed by the enzyme **santalene synthase (STS)** [5] [6]. In sandalwood trees, this enzymatic step is typically **product-promiscuous**, meaning a single enzyme produces a mixture of santalenes, including alpha-santalene, beta-santalene, epi-beta-santalene, and exo-alpha-bergamotene [5] [7]. Alpha-santalene is subsequently oxidized to form **alpha-santalol**, the primary alcohol responsible for the classic sandalwood scent [5].

Due to the overexploitation and slow growth of sandalwood trees, **heterologous production** in engineered microbial hosts like *Saccharomyces cerevisiae* (yeast) has emerged as a sustainable alternative [5] [7]. The diagram below illustrates the core biosynthetic pathway as reconstructed in a microbial host.



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Core biosynthetic pathway for α -santalene production in engineered yeast.

Analytical and Experimental Methodologies

Analytical Identification and Quantification

- **Gas Chromatography-Mass Spectrometry (GC-MS):** The primary method for identifying and quantifying alpha-santalene. It is characterized by specific **retention indices (RI)** on different stationary phases, notably **RI DB-5: 1426.5** and **RI Carbowax: 1579.5** [3]. This allows for its discrimination from other santalene isomers in complex mixtures like sandalwood oil [3].

Key Experimental Protocols

- **Microbial Production and Extraction:**
 - **Strain Engineering:** A chassis yeast strain (e.g., SZ-16) is engineered by optimizing the MVA pathway, enhancing acetyl-CoA supply, and knocking out genes that compete for FPP [7].
 - **Fermentation:** The engineered strain is cultivated in a bioreactor with a defined medium, typically using **glucose or galactose** as the carbon source [5]. Production can be performed in shake flasks or controlled fermenters.
 - **Extraction:** The lipophilic sesquiterpenes are extracted from the culture broth using an organic solvent like **dodecane or ethyl acetate** via liquid-liquid extraction [5]. The organic phase is then separated and concentrated for analysis.
- **Enzyme Engineering for Profile Control:**
 - **Rational Design:** Based on computational simulations (QM/MM), key residues in santalene synthase that control product specificity are identified. For instance, mutating **F441 to valine in SanSyn** alters the enzyme's active site, shifting the product profile to increase the yield of beta-santalene relative to alpha-santalene [7].
 - **Site-saturation Mutagenesis:** This residue is then subjected to mutagenesis to generate a library of enzyme variants, which are screened for a desired santalene ratio that more closely matches the natural sandalwood oil standard [7].

Applications and Regulatory Status

- **Perfumery:** Used as a **woody base note** to add depth, diffusion, and longevity to fragrance compositions, blending well with amber, musk, and white florals [3].
- **Flavoring:** Approved for use as a flavoring agent in food categories such as dairy, confectionery, beverages, and baked goods, with usage levels typically between 5-50 mg/kg [1].
- **Biotechnology:** Serves as a **platform molecule** in microbial platforms for the sustainable production of santalols and other sandalwood-like ingredients [3].
- **Reference Standard:** Used in GC-MS for quality control, identification, and detection of adulteration in sandalwood oils [3].
- **Safety:** According to the International Fragrance Association (IFRA), there is **no restriction** on the use of alpha-santalene across all product categories [3].

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